Chemical structure and properties of ReN-1869 hydrochloride

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Compound of Interest

Compound Name:	*ReN-1869 hydrochloride*
CAS No.:	*170149-76-5*
Cat. No.:	*B1663300*

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An In-Depth Technical Guide to **ReN-1869 Hydrochloride**

Authored by: A Senior Application Scientist

Abstract

ReN-1869 hydrochloride, known chemically as (3R)-1-[3-(10,11-dihydro-5H-dibenzo[a,d]cyclohepten-5-ylidene)propyl]piperidine-3-carboxylic acid hydrochloride, is a novel and selective histamine H1 receptor antagonist. This tricyclic compound has demonstrated significant potential in preclinical models for the management of neurogenic pain and inflammation. Its ability to readily cross the central nervous system and modulate histamine-mediated pathways without inducing significant adverse effects at therapeutic doses positions it as a compound of interest for further investigation. This guide provides a comprehensive overview of its chemical structure, physicochemical properties, mechanism of action, and detailed protocols for its study.

Chemical Structure and Physicochemical Properties

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ReN-1869 hydrochloride is a chiral molecule with a complex tricyclic core structure, which is fundamental to its biological activity.

Chemical Identifiers

Property	Value	Source
IUPAC Name	(3R)-1-[3-(2-tricyclo[9.4.0.03,8]pentadeca-1(15),3,5,7,11,13-hexaenylidene)propyl]piperidine-3-carboxylic acid;hydrochloride	PubChem[1]
CAS Number	170149-76-5	PubChem[1]
Molecular Formula	$C_{24}H_{28}ClNO_2$	PubChem[1]
Molecular Weight	397.9 g/mol	PubChem[1]
Canonical SMILES	C1CC(=O)O.Cl	PubChem[1]
Synonyms	NNC-05-1869 hydrochloride	ChemicalBook[2]

Physicochemical Data

Property	Value	Source
Solubility	Soluble in DMSO.	ChemicalBook[2]
Storage Temperature	Store at -20°C.	ChemicalBook[2]
Appearance	Not specified in provided results. Typically a solid.	N/A

Synthesis Pathway Overview

The synthesis of ReN-1869 involves a multi-step process, beginning with the formation of a key tricyclic intermediate. While specific, detailed industrial synthesis protocols are proprietary, the general chemical logic can be outlined. A plausible synthetic route involves the alkylation of (R)-nipecotic acid ethyl ester with a reactive derivative of the dibenzo[a,d]cycloheptene core, followed by hydrolysis to yield the final carboxylic acid.

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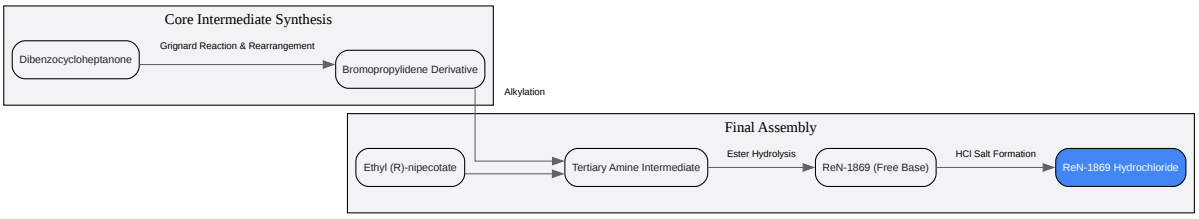

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Caption: General synthetic workflow for **ReN-1869 Hydrochloride**.

Mechanism of Action and Pharmacological Profile

ReN-1869 hydrochloride's primary mechanism of action is as a selective antagonist of the histamine H1 receptor.[3][4] Histamine, a key mediator in allergic and inflammatory responses, exerts its effects by binding to four different G-protein coupled receptors (H1, H2, H3, and H4). The H1 receptor is primarily coupled to the Gq/11 family of G-proteins, which upon activation, stimulate phospholipase C (PLC). This leads to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG), ultimately resulting in an increase in intracellular calcium and activation of protein kinase C (PKC).

By competitively binding to the H1 receptor, ReN-1869 blocks the downstream signaling cascade initiated by histamine. This antagonism is the basis for its anti-inflammatory and antinociceptive properties.[4]

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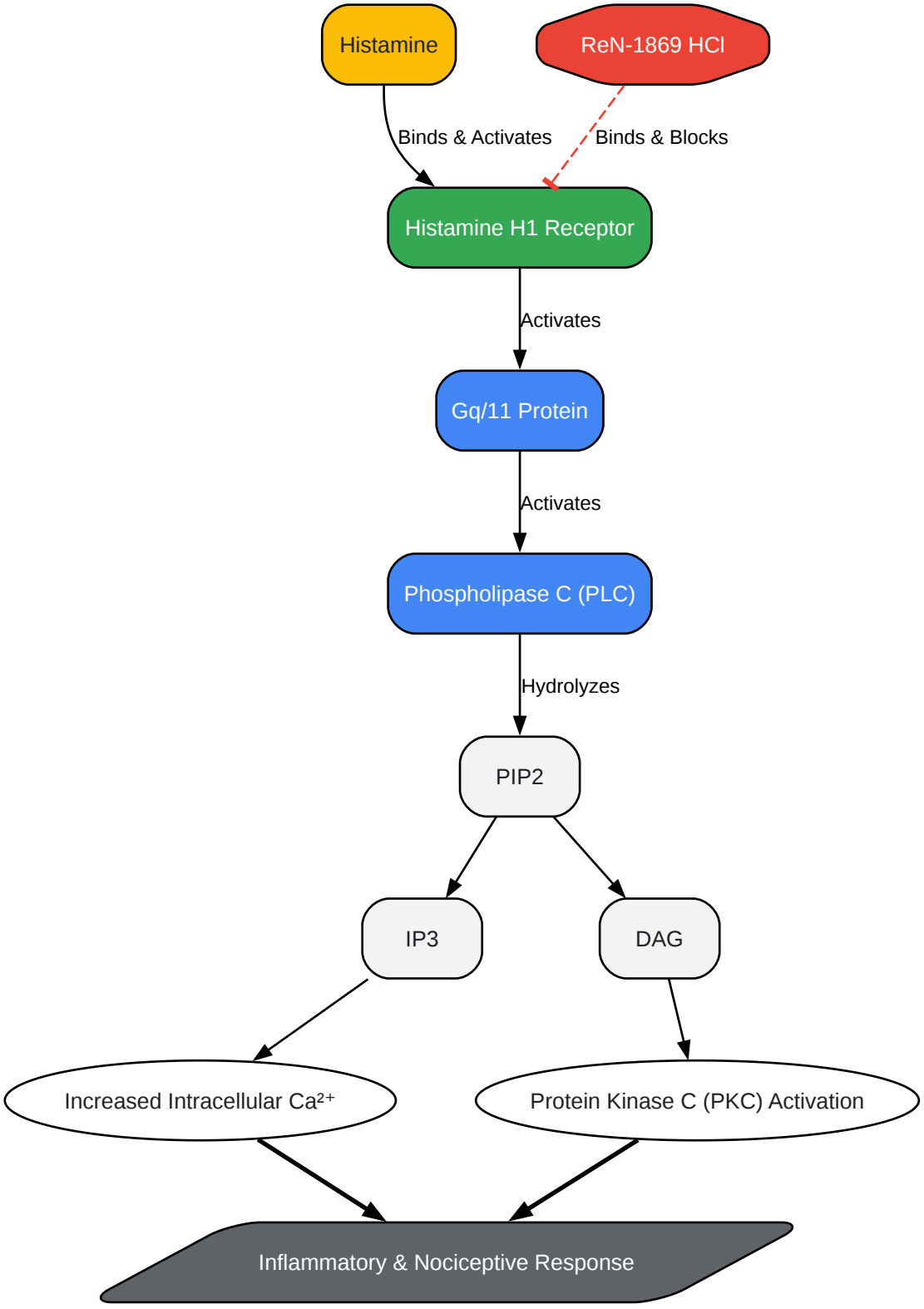

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Caption: ReN-1869 HCl antagonism of the Histamine H1 receptor pathway.

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Receptor Binding Affinity

Binding studies have quantified the affinity of ReN-1869 for its primary target and a secondary site.

Receptor/Site	Tissue Source	Radioligand	K_i (μM)	Source
Histamine H1 Receptor	Guinea Pig Brain	[^{3}H]pyrilamine	0.19 ± 0.04	[3]
Non-selective σ Site	Guinea Pig Brain	[^{3}H]1,3-di-tolylguanidine (DTG)	0.45	[3]

In Vivo Activity

Preclinical studies have demonstrated the efficacy of ReN-1869 in models of neurogenic pain and inflammation.[4] It shows antinociceptive effects in chemical-induced pain models (e.g., formalin, capsaicin) but is not effective in thermal pain tests.[4] This selectivity suggests a specific role in modulating pain pathways associated with tissue injury and inflammation.

Notably, ReN-1869 is effective against histamine-evoked paw edema but not carrageenan-induced edema, highlighting its specific anti-histaminergic action.[3][4] It has also been shown to potentiate the analgesic effects of morphine without developing tolerance, suggesting potential for combination therapies.[4]

A first-in-human study with single oral doses up to 95 mg found ReN-1869 to be well-tolerated.[5] The most common adverse events were mild dizziness, fatigue, and somnolence, which were not dose-proportional.[5] The compound exhibited rapid absorption and first-order pharmacokinetics, with a half-life of approximately 4.7 hours.[5]

Experimental Protocols

The following protocols are foundational for the characterization and in vivo testing of **ReN-1869 hydrochloride**.

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Protocol: Competitive Radioligand Binding Assay for H1 Receptor

This protocol determines the binding affinity (K_i) of **ReN-1869 hydrochloride** for the histamine H1 receptor.

Materials:

- Membrane preparation from cells expressing the histamine H1 receptor.
- **ReN-1869 hydrochloride**.
- [^{3}H]mepyramine (Radioligand).
- Mianserin or other suitable H1 antagonist for non-specific binding determination.
- Assay Buffer: 50 mM Tris-HCl, pH 7.4.
- Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4.
- Whatman GF/F or similar glass fiber filters.
- Scintillation cocktail and counter.

Procedure:

- Preparation: Thaw cell membranes on ice. Prepare serial dilutions of **ReN-1869 hydrochloride** in assay buffer.
- Reaction Setup: In test tubes, combine:
  - 1 mg of membrane protein.
  - Test compound (ReN-1869) at various concentrations.
  - [^{3}H]mepyramine at a concentration near its Kd (e.g., 5 nM).[3]

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- For non-specific binding control tubes, add a high concentration of mianserin (e.g., 10 µM) instead of the test compound.[3]
- Bring the final volume to 0.5 mL with assay buffer.

- Incubation: Incubate the samples for 120 minutes at 37°C in a shaking water bath to reach equilibrium.[3]
- Termination & Filtration: Rapidly terminate the binding reaction by filtering the samples through glass fiber filters using a cell harvester.
- Washing: Wash the filters with 25 mL of ice-cold wash buffer to remove unbound radioligand.[3]
- Quantification: Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a scintillation counter.
- Data Analysis:
  - Calculate specific binding by subtracting non-specific binding from total binding.
  - Plot the percentage of specific binding against the log concentration of ReN-1869.
  - Determine the IC_{50} value using non-linear regression.
  - Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/Kd)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Protocol: Histamine-Induced Paw Edema in Mice

This in vivo protocol assesses the anti-inflammatory effect of ReN-1869 against histamine-induced vascular permeability.[3][6]

Materials:

- Male Wistar rats or mice (e.g., 8-week-old C57BL/6J).[5][6]
- **ReN-1869 hydrochloride**.

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- Histamine solution (e.g., 0.1% in saline).[6]
- Vehicle (e.g., saline).
- Plethysmometer or fine calipers for measuring paw volume/thickness.

Procedure:

- Acclimatization: Allow animals to acclimate to the laboratory environment.
- Baseline Measurement: Measure the initial volume or thickness of the right hind paw of each animal.
- Compound Administration: Administer **ReN-1869 hydrochloride** (e.g., 10 µg/kg to 1 mg/kg, i.p. or s.c.) or vehicle to the respective groups of animals.[3] A 30-minute pre-treatment time is typical.[3]
- Induction of Edema: 30 minutes after compound administration, inject 50-100 µL of histamine solution subcutaneously into the plantar surface of the right hind paw.[6][7]
- Edema Measurement: Measure the paw volume or thickness at various time points after histamine injection (e.g., 1, 2, and 3 hours).[6]
- Data Analysis:
  - Calculate the increase in paw volume (edema) for each animal by subtracting the baseline measurement from the post-injection measurements.
  - Express the data as the mean ± SEM for each treatment group.
  - Compare the edema in the ReN-1869-treated groups to the vehicle-treated group using appropriate statistical tests (e.g., ANOVA followed by a post-hoc test).
  - Calculate the percentage inhibition of edema. An ED_{50} value (the dose that produces 50% inhibition) can be determined. The ED_{50} for ReN-1869 in this model is approximately 300 µg/kg.[3]

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Conclusion

ReN-1869 hydrochloride is a potent and selective histamine H1 receptor antagonist with promising analgesic and anti-inflammatory properties, particularly in the context of neurogenic inflammation. Its favorable pharmacokinetic profile and tolerability in early human trials underscore its potential as a therapeutic candidate. The experimental protocols detailed herein provide a robust framework for researchers to further explore the pharmacological characteristics of this intriguing compound.

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